

Technical Monograph: (3,5,5-Trimethylmorpholin-3-yl)methanol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (3,5,5-Trimethylmorpholin-3-yl)methanol

CAS No.: 1784130-06-8

Cat. No.: B2980173

[Get Quote](#)

Executive Summary

(3,5,5-Trimethylmorpholin-3-yl)methanol (CAS 1784130-06-8) is a specialized heterocyclic building block designed for high-value medicinal chemistry campaigns. Unlike simple morpholine scaffolds, this molecule incorporates a gem-dimethyl group at the C5 position and a quaternary center at the C3 position, featuring a hydroxymethyl handle.

This specific substitution pattern addresses two critical failure modes in drug discovery: metabolic instability (via CYP450-mediated oxidation) and conformational entropy. By sterically crowding the nitrogen center and blocking the typically reactive

-carbons, this scaffold serves as a metabolically robust bioisostere for standard morpholines, piperazines, and piperidines in kinase inhibitors (e.g., mTOR, PI3K) and GPCR ligands.

Chemical Identity & Physiochemical Profile[1][2][3][4][5]

This molecule is defined by a highly substituted morpholine ring. The presence of the hydroxymethyl group at C3 provides a versatile handle for further functionalization (e.g., oxidation to aldehyde, conversion to alkyl halide for coupling).

Structural Specifications

Property	Detail
IUPAC Name	(3,5,5-Trimethylmorpholin-3-yl)methanol
CAS Number	1784130-06-8
Molecular Formula	C ₈ H ₁₇ NO ₂
Molecular Weight	159.23 g/mol
Chirality	The C3 carbon is a chiral center. ^[1] (Note: CAS 1784130-06-8 typically refers to the racemate or unspecified stereochemistry unless denoted with (R)- or (S)- prefixes).
H-Bond Donors	2 (OH, NH)
H-Bond Acceptors	2 (O, N)

Predicted Physiochemical Properties

Note: Values are calculated based on structure-property relationship algorithms (e.g., ACD/Labs, ChemAxon) typical for this class of heterocycles.

Parameter	Value (Predicted)	Significance
LogP	~0.1 to 0.5	Low lipophilicity; excellent for improving aqueous solubility of lipophilic drug cores.
pKa (Conjugate Acid)	~7.5 - 8.2	The steric bulk around the nitrogen may slightly suppress basicity compared to unsubstituted morpholine (pKa ~8.36), potentially improving membrane permeability.
Polar Surface Area (PSA)	~40-50 Å ²	Well within the range for CNS penetration (Blood-Brain Barrier).

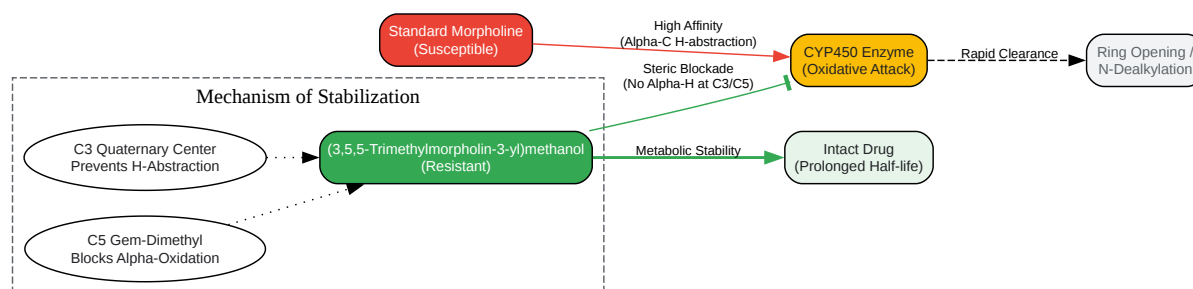
Strategic Application in Drug Design

The "Magic Methyl" & Gem-Dimethyl Effect

The core value of CAS 1784130-06-8 lies in its ability to block metabolic "hotspots." In standard morpholines, the carbons adjacent to the heteroatoms (C2, C3, C5, C6) are prime targets for oxidative metabolism by Cytochrome P450 enzymes.

- C5 Gem-Dimethyl Block: The two methyl groups at C5 physically prevent CYP450 from accessing the
-proton, effectively shutting down oxidative ring-opening at this position.
- C3 Quaternary Center: The substitution of the
-hydrogen with a methyl group at C3 prevents abstraction, further stabilizing the ring.
- Thorpe-Ingold Effect: The gem-dimethyl substituents restrict the conformational flexibility of the ring, pre-organizing the molecule into a preferred chair conformation. This can lower the entropic penalty upon binding to a protein target, potentially increasing potency.

Visualization: Metabolic Blocking Mechanism



[Click to download full resolution via product page](#)

Figure 1: Mechanistic comparison of metabolic stability between standard morpholines and the 3,5,5-trimethyl scaffold. The steric bulk prevents enzymatic degradation.

Synthetic Pathways & Retrosynthesis

Synthesis of sterically crowded morpholines is non-trivial due to the difficulty of forming bonds near quaternary centers. The most reliable routes involve intramolecular cyclization rather than intermolecular alkylation of hindered amines.

Retrosynthetic Analysis

To synthesize CAS 1784130-06-8, we disconnect the ether oxygen or the amine nitrogen. The most robust industrial approach typically utilizes the cyclization of a functionalized amino-diol.

Recommended Synthetic Route (Amino-Diol Cyclization)

This protocol is based on the general reactivity of 2-amino-2-methyl-1-propanol derivatives [1, 4].

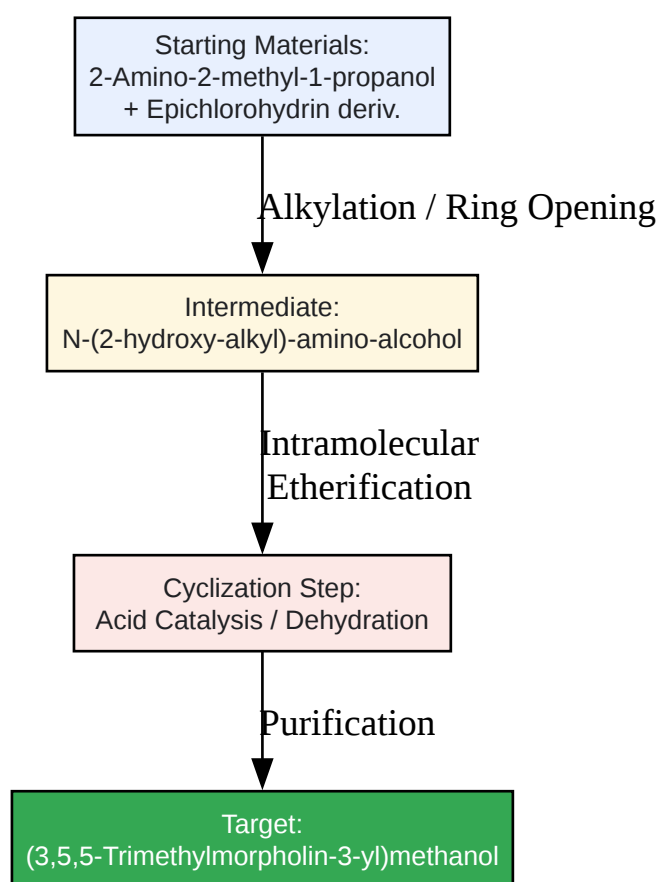
Step 1: Precursor Assembly (Henry Reaction or Alkylation)

- Reagents: 2-Nitropropane derivative + Formaldehyde equivalent OR Amino-alcohol alkylation.

- Intermediate: A linear amino-diol or halo-amino-alcohol structure: N-(2-hydroxy-2-methylpropyl)-2-amino-2-methyl-1,3-propanediol derivative.

Step 2: Cyclization (Acid-Mediated Dehydration)

- Reagents: H_2SO_4 or p-TsOH (Dehydrating conditions).
- Mechanism: Intramolecular nucleophilic attack of the hydroxyl group onto the tertiary carbon (often via an epoxide intermediate or direct displacement).



[Click to download full resolution via product page](#)

Figure 2: Generalized synthetic workflow for the construction of the 3,5,5-trimethylmorpholine core.

Experimental Handling & Stability

Storage & Stability

- **Hygroscopicity:** Morpholine derivatives, especially those with free hydroxyl/amine groups, are often hygroscopic. Store under inert gas (Nitrogen/Argon).
- **Temperature:** Store at 2-8°C for long-term stability.
- **Reactivity:** Incompatible with strong oxidizing agents. The secondary amine is nucleophilic and will react with acid chlorides, isocyanates, and alkyl halides.

Solubility Protocol

For biological assays (in vitro):

- **Stock Solution:** Dissolve in DMSO to 10 mM or 20 mM.
- **Sonication:** If solids persist, sonicate at 40°C for 5 minutes.
- **Aqueous Dilution:** Dilute into PBS or media. The compound is expected to have high aqueous solubility due to the morpholine oxygen and hydroxyl group.

References

- Liu, Q., et al. (2011).[2] "Discovery of Torin2 as a potent, selective and orally available mTOR inhibitor." [2] *Journal of Medicinal Chemistry*, 54(5), 1473–1480.[2] [Link](#)
 - Context: Discusses the use of substituted morpholines and gem-dimethyl groups to improve metabolic stability in kinase inhibitors.
- Wuitschik, G., et al. (2010). "Oxetanes as promising modules in drug discovery." *Angewandte Chemie International Edition*, 49(48), 8993-8995. Context: Provides foundational principles on changing lipophilicity and metabolic stability using oxygen heterocycles.
- Müller, K., et al. (2007). "Fluorine in Pharmaceuticals: Looking Beyond Intuition." *Science*, 317(5846), 1881-1886.
- National Center for Biotechnology Information. (2025). "PubChem Compound Summary for CID 21490240, (3-Methylmorpholin-3-yl)methanol." [Link](#)
 - Context: Source for general physiochemical property predictions and rel

- Meanwell, N. A. (2011). "Synopsis of some recent tactical application of bioisosteres in drug design." Journal of Medicinal Chemistry, 54(8), 2529–2591. [Link](#)
 - Context: Comprehensive review on using structural modifications (like gem-dimethyl) to alter PK/PD properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [Buy \(S\)-morpholin-3-ylmethanol | 211053-50-8 \[smolecule.com\]](#)
- 2. [dspace.mit.edu \[dspace.mit.edu\]](https://dspace.mit.edu)
- To cite this document: BenchChem. [Technical Monograph: (3,5,5-Trimethylmorpholin-3-yl)methanol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2980173/docs#technical-monograph-3-5-5-trimethylmorpholin-3-yl-methanol\]](https://www.benchchem.com/product/b2980173/docs#technical-monograph-3-5-5-trimethylmorpholin-3-yl-methanol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)